

Application Note: Synthesis of 1-(4-Bromophenyl)-2-morpholinoethanone

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-2-morpholinoethanone

Cat. No.: B1330827

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of **1-(4-Bromophenyl)-2-morpholinoethanone**, a valuable building block in medicinal chemistry. The morpholine moiety is a common scaffold in many biologically active compounds.^{[1][2]} The synthesis is achieved through a nucleophilic substitution reaction between 2-bromo-1-(4-bromophenyl)ethanone and morpholine. This protocol outlines the reaction setup, workup, purification, and characterization of the final product.

Materials and Reagents

The following table summarizes the key reagents required for the synthesis.

Reagent	Chemical Formula	Molecular Wt. (g/mol)	CAS Number
2-bromo-1-(4-bromophenyl)ethanone	C ₈ H ₆ Br ₂ O	277.94	99-73-0[3]
Morpholine	C ₄ H ₉ NO	87.12	110-91-8
Toluene	C ₇ H ₈	92.14	108-88-3
Hydrochloric Acid (1 N aq.)	HCl	36.46	7647-01-0
Sodium Hydroxide (50% w/v aq.)	NaOH	40.00	1310-73-2
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	141-78-6
Magnesium Sulfate (anhydrous)	MgSO ₄	120.37	7487-88-9

Experimental Protocol

This procedure is adapted from the synthesis of a structurally similar compound.[4]

2.1. Reaction Setup

- In a 500 mL round-bottom flask equipped with a magnetic stirrer, dissolve 20.0 g of 2-bromo-1-(4-bromophenyl)ethanone in 250 mL of toluene.
- In a separate beaker, prepare a solution of 18.0 g of morpholine in 100 mL of toluene.
- Slowly add the morpholine solution to the stirred solution of 2-bromo-1-(4-bromophenyl)ethanone at room temperature.
- Stir the resulting mixture overnight at room temperature to ensure the reaction goes to completion.

2.2. Product Isolation and Workup

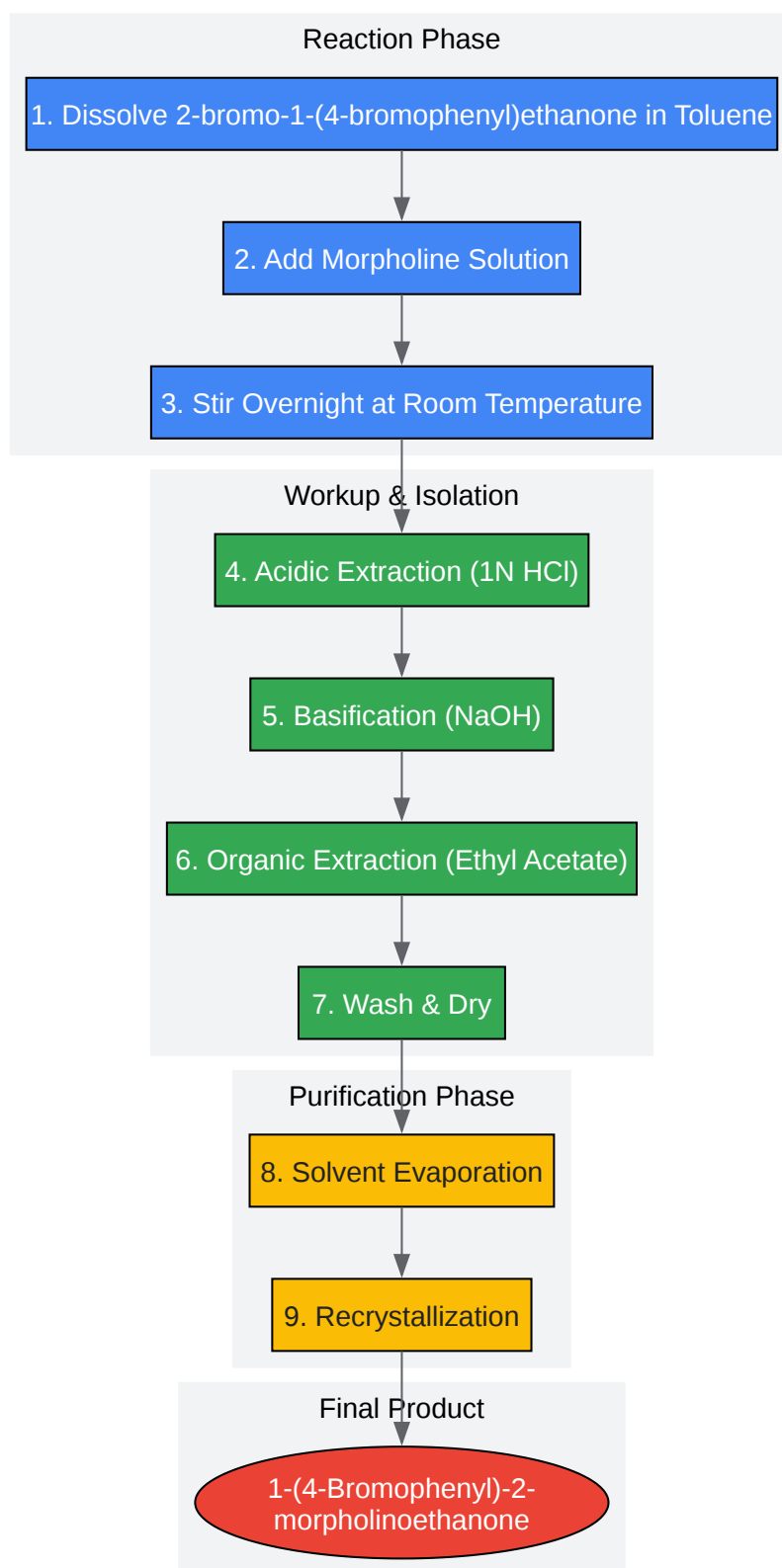
- Transfer the reaction mixture to a 1 L separatory funnel.
- Extract the mixture three times with 250 mL portions of 1 N aqueous hydrochloric acid. The product, being basic, will move to the aqueous phase.
- Combine the aqueous phases in a large beaker and cool in an ice bath.
- Slowly basify the acidic aqueous solution by adding a 50% aqueous solution of sodium hydroxide until the pH is greater than 12.
- Extract the alkaline aqueous phase three times with 250 mL portions of ethyl acetate.
- Combine the organic extracts and wash them three times with 100 mL of water to remove any residual salts.
- Dry the organic phase over anhydrous magnesium sulfate, then filter to remove the drying agent.

2.3. Purification

- Concentrate the dried organic solution under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude solid by recrystallization from a suitable solvent, such as ethanol or an ethyl acetate/hexane mixture, to obtain the final product, **1-(4-Bromophenyl)-2-morpholinoethanone**.
- Dry the purified product in a vacuum oven to a constant weight.

Synthesis Workflow

The following diagram illustrates the key stages of the synthesis and purification process.



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Caption: Workflow for the synthesis of **1-(4-Bromophenyl)-2-morpholinoethanone**.

Product Characterization Data

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques.

Property	Value
Chemical Name	1-(4-Bromophenyl)-2-morpholinoethanone[5]
CAS Number	20099-96-1[5]
Molecular Formula	C ₁₂ H ₁₄ BrNO ₂ [5]
Molecular Weight	284.15 g/mol [5]
Physical Form	Solid[6]
Storage	Store at 2-8°C[5]
Expected Analysis	¹ H NMR, ¹³ C NMR, Mass Spectrometry, Melting Point

Safety Precautions

- All procedures should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn at all times.
- 2-bromo-1-(4-bromophenyl)ethanone is a lachrymator and should be handled with care.
- Morpholine is a corrosive and flammable liquid. Avoid contact with skin and eyes.
- Toluene and ethyl acetate are flammable solvents. Keep away from ignition sources.
- Handle concentrated acids and bases with extreme caution.

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